

Application Notes and Protocols for N-Isononylcyclohexylamine in Industrial Fluids

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Compound of Interest

Compound Name: *N-Isononylcyclohexylamine*

Cat. No.: *B15175798*

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Abstract

This document provides detailed application notes and protocols for the formulation and evaluation of **N-Isononylcyclohexylamine** (CAS No. 93963-89-4) in various industrial fluids. **N-Isononylcyclohexylamine** is a long-chain alkylamine with potential applications as a corrosion inhibitor, lubricity aid, and pH modifier in metalworking fluids, hydraulic fluids, and industrial lubricants. These notes are intended to serve as a comprehensive guide for researchers and formulators in the development and assessment of industrial fluid formulations incorporating this amine. Due to the limited availability of public data on **N-Isononylcyclohexylamine**, this document combines established principles of industrial fluid formulation with standardized testing protocols to provide a foundational framework for its application.

Introduction to N-Isononylcyclohexylamine

N-Isononylcyclohexylamine is a substituted cycloaliphatic amine with the molecular formula C₁₅H₃₁N. Its chemical structure, featuring a bulky isononyl group attached to a cyclohexylamine ring, suggests its utility as a multifunctional additive in industrial fluids. The long alkyl chain provides hydrophobicity and surface activity, making it a candidate for forming protective films on metal surfaces, thereby inhibiting corrosion. The amine functional group can contribute to the alkalinity of a formulation, helping to neutralize acidic components and maintain a stable pH, which is crucial for fluid longevity and microbial control.

Key Properties (Typical):

Property	Value
CAS Number	93963-89-4[1][2]
Molecular Formula	C15H31N[2]
Appearance	Colorless to pale yellow liquid
Odor	Amine-like
Solubility	Insoluble in water; soluble in oils and organic solvents

Functional Roles in Industrial Fluids

Based on its chemical structure, **N-Isononylcyclohexylamine** is anticipated to perform the following functions in industrial fluid formulations:

- **Corrosion Inhibition:** The primary theorized function is as a corrosion inhibitor for ferrous and non-ferrous metals. The amine group can adsorb onto the metal surface, while the long, hydrophobic isononyl chain forms a protective barrier against corrosive agents.
- **Lubricity Enhancement:** The long alkyl chain can also improve the lubricity of a fluid by reducing friction between metal surfaces, which is particularly beneficial in metalworking and cutting operations.
- **Emulsification and Dispersion:** While not a primary emulsifier, its amphiphilic nature may contribute to the stability of oil-in-water emulsions, common in soluble oil and semi-synthetic metalworking fluids.
- **pH Buffering:** As an amine, it can help maintain the alkaline reserve of the fluid, which is important for preventing microbial growth and enhancing the effectiveness of other additives.

A patent related to metalworking fluids suggests that formulations may include a combination of a long-chain primary amine and an ethoxylated tertiary cycloalkylamine, indicating that **N-Isononylcyclohexylamine** could be a component in such synergistic blends.[3]

Formulation Guidelines

The optimal concentration of **N-Isononylcyclohexylamine** will vary depending on the specific application and the other components in the formulation. The following are general starting point recommendations for different types of industrial fluids.

Table 1: Recommended Starting Concentrations of **N-Isononylcyclohexylamine**

Industrial Fluid Type	Base Fluid	Recommended Concentration (wt%)	Primary Function
Soluble Oil Metalworking Fluid	Mineral Oil, Water	0.5 - 2.0% (in concentrate)	Corrosion Inhibition, Emulsion Stability
Semi-Synthetic Metalworking Fluid	Mineral Oil, Water, Synthetics	1.0 - 3.0% (in concentrate)	Corrosion Inhibition, Lubricity
Synthetic Metalworking Fluid	Water, Polymers	0.2 - 1.5%	Corrosion Inhibition, pH Buffering
Hydraulic Fluid (Oil-based)	Mineral or Synthetic Oil	0.1 - 0.5%	Corrosion Inhibition
Industrial Gear Oil	Mineral or Synthetic Oil	0.2 - 1.0%	Corrosion Inhibition, Anti-wear

Formulation Workflow:



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Figure 1: General workflow for formulating industrial fluids.

Experimental Protocols

The following are standard experimental protocols for evaluating the performance of **N-Isononylcyclohexylamine** in industrial fluid formulations.

4.1. Corrosion Inhibition Performance

Objective: To evaluate the effectiveness of **N-Isononylcyclohexylamine** in preventing the corrosion of metal coupons.

Method: ASTM D4627 - Standard Test Method for Iron Chip Corrosion for Water-Dilutable Metalworking Fluids.

Protocol:

- Prepare a 5% (v/v) dilution of the metalworking fluid concentrate in moderately hard water (100 ppm as CaCO₃).
- Place a weighed amount of clean, dry cast iron chips in a petri dish.
- Cover the chips with the diluted metalworking fluid.
- Place a filter paper on top of the fluid-covered chips.
- Observe the filter paper for any signs of staining (rust) after a specified period (e.g., 24 hours).
- Rate the degree of corrosion based on the percentage of the filter paper area that is stained.

Table 2: Illustrative Corrosion Inhibition Performance Data

Formulation	N-Isononylcyclohexylamine (wt% in concentrate)	Corrosion Rating (24 hr)
Control (No Amine)	0.0	Severe (>50% stained)
Formulation A	0.5	Moderate (10-25% stained)
Formulation B	1.0	Slight (1-5% stained)
Formulation C	2.0	No Corrosion (0% stained)

4.2. Lubricity Evaluation

Objective: To assess the ability of **N-Isononylcyclohexylamine** to reduce friction.

Method: Tapping Torque Test (ASTM D5619).

Protocol:

- Prepare dilutions of the test fluids.
- Use a tapping torque instrument to tap a standardized aluminum alloy (e.g., 6061).
- Measure the torque required to tap the threads. Lower torque values indicate better lubricity.
- Compare the results to a control fluid without the amine.

Table 3: Illustrative Tapping Torque Performance Data

Formulation	N-Isononylcyclohexylamine (wt% in concentrate)	Average Tapping Torque (N·m)
Control (No Amine)	0.0	8.5
Formulation A	1.0	7.2
Formulation B	2.0	6.8

4.3. Emulsion Stability

Objective: To determine the stability of the emulsion formed by the industrial fluid.

Method: ASTM D3707 - Standard Test Method for Storage Stability of Water-in-Oil Emulsions by the Oven Test Method (adapted for oil-in-water).

Protocol:

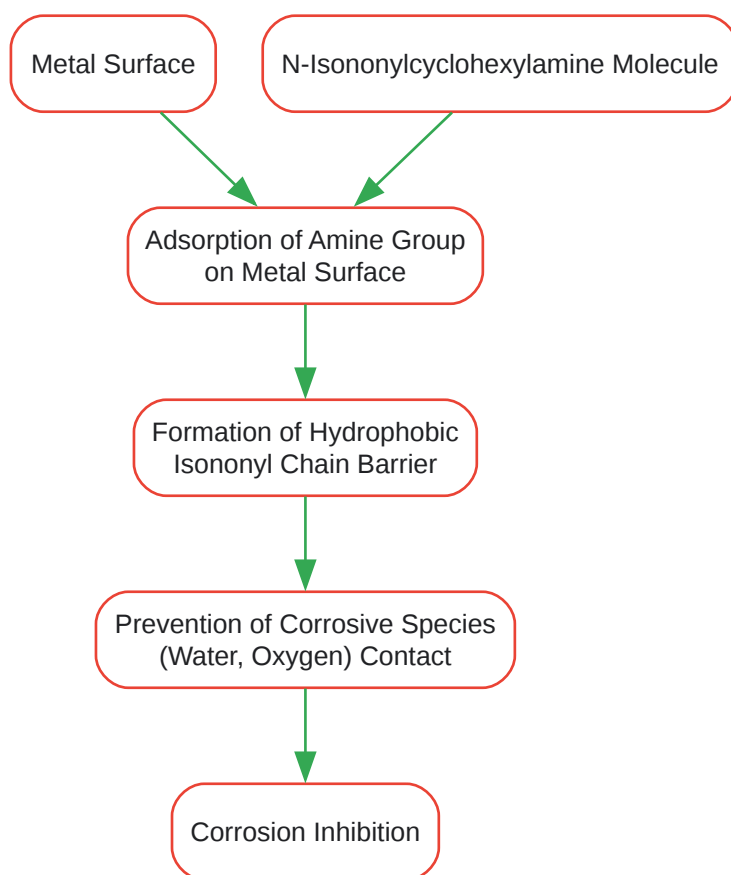
- Prepare a 5% (v/v) dilution of the concentrate in hard water (e.g., 250 ppm CaCO₃).
- Place 100 mL of the emulsion in a graduated cylinder.
- Store the cylinder at a constant temperature (e.g., 40°C) for 24 hours.
- Measure the volume of any separated oil or cream layer.

Table 4: Illustrative Emulsion Stability Data

Formulation	N-Isononylcyclohexyl amine (wt% in concentrate)	Oil Separation (mL after 24 hr)	Cream Layer (mL after 24 hr)
Control (No Amine)	0.0	2.5	5.0
Formulation A	1.0	0.5	2.0
Formulation B	2.0	0.0	1.0

Signaling Pathways and Logical Relationships

Corrosion Inhibition Mechanism:



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Figure 2: Proposed mechanism of corrosion inhibition.

Conclusion

N-Isononylcyclohexylamine presents a promising profile for use as a multifunctional additive in a variety of industrial fluids. Its long-chain alkyl and cycloaliphatic amine structure suggests efficacy as a corrosion inhibitor and lubricity enhancer. The provided formulation guidelines and experimental protocols offer a starting point for researchers and formulators to evaluate its performance in specific applications. It is important to note that due to a lack of extensive publicly available data, the quantitative results presented herein are illustrative. Comprehensive testing is recommended to determine the optimal use of **N-Isononylcyclohexylamine** in any given formulation. Further investigation into its synergistic effects with other common industrial fluid additives is also warranted.

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